

Physical and chemical properties of Dipropenyl sulfide isomers

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Compound of Interest

Compound Name: *Dipropenyl sulfide*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Dipropenyl Sulfide** Isomers

For Researchers, Scientists, and Drug Development Professionals

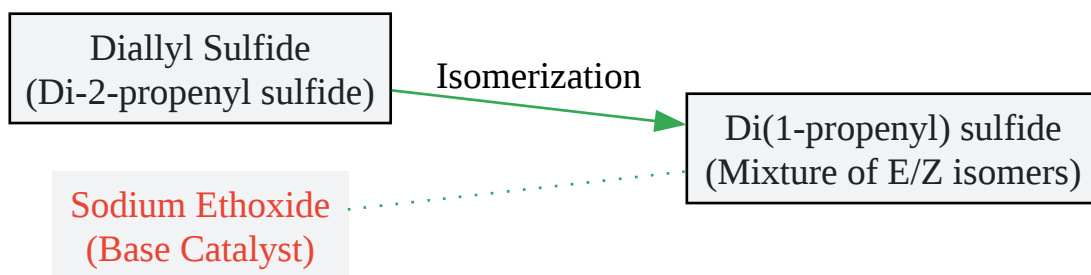
Introduction

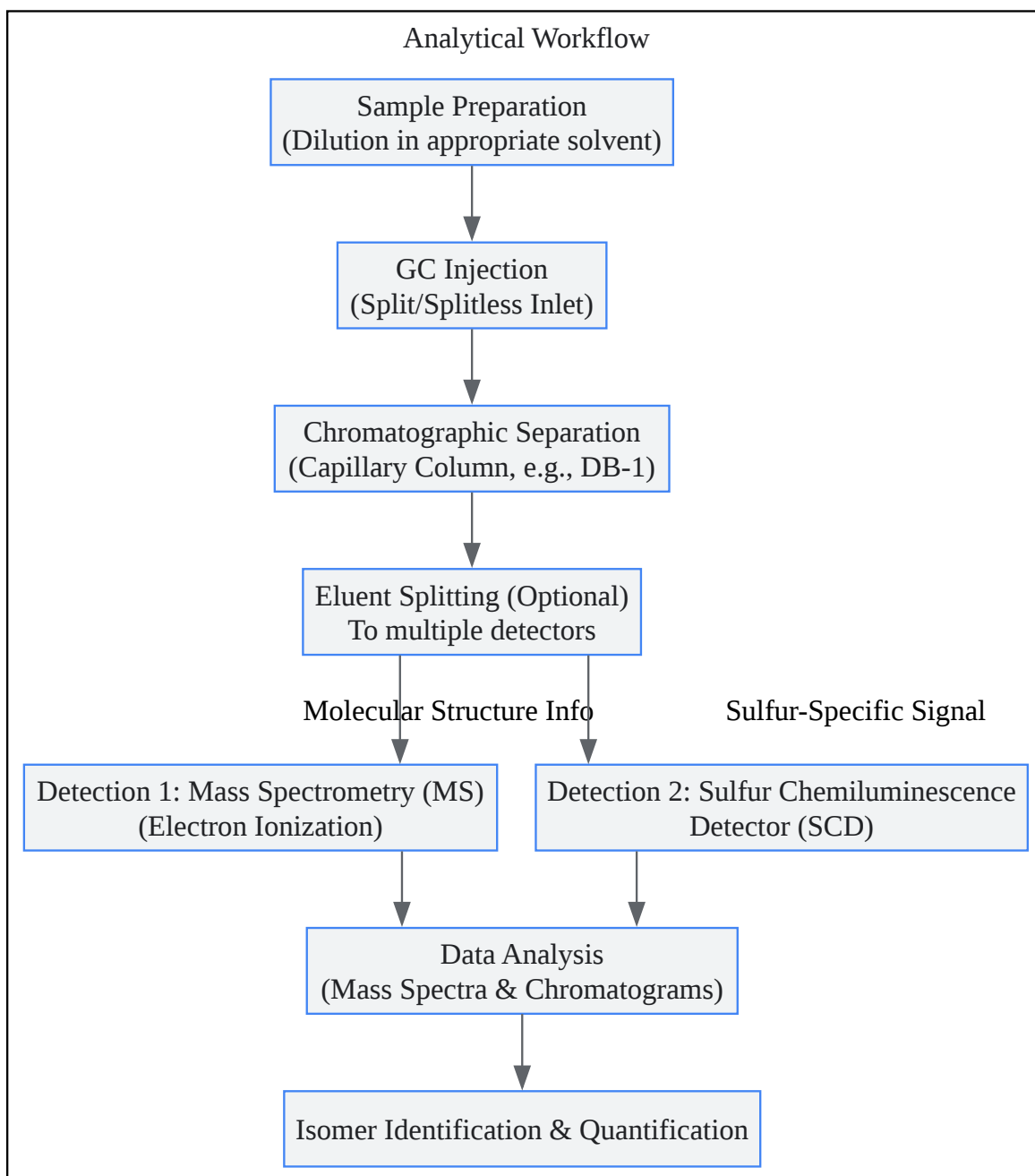
Dipropenyl sulfide ($C_6H_{10}S$) is an organosulfur compound found as a volatile constituent in plants of the *Allium* genus, such as garlic and onions.^[1] It exists as several structural and geometric isomers, primarily di(1-propenyl) sulfide and di(2-propenyl) sulfide (more commonly known as diallyl sulfide). The di(1-propenyl) sulfide isomers, which are the focus of this guide, are characterized by the geometry around their two double bonds, leading to (E,E), (Z,Z), and (E,Z) configurations. These isomers contribute to the characteristic flavor and aroma profiles of these plants and are subjects of interest for their chemical properties and potential biological activities. This document provides a detailed overview of the known physical and chemical properties of these isomers, experimental protocols for their synthesis and analysis, and visual representations of their structures and related workflows.

Isomers of Dipropenyl Sulfide

The primary isomers of **dipropenyl sulfide** include the constitutional isomers di(1-propenyl) sulfide and di(2-propenyl) sulfide (diallyl sulfide). Di(1-propenyl) sulfide further exists as three geometric isomers: (E,E), (Z,Z), and (E,Z).







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References

- 1. Di-1-propenyl sulfide | C₆H₁₀S | CID 5370448 - PubChem [pubchem.ncbi.nlm.nih.gov]
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